

Technical Guide: Mass Spectrometry

Fragmentation of 2-(2,5-Dichloro-phenoxy)-propylamine

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Compound of Interest

Compound Name: 2-(2,5-Dichloro-phenoxy)-propylamine

Cat. No.: B14860285

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Executive Summary: The "Fingerprint" of a Chiral Ether

2-(2,5-Dichloro-phenoxy)-propylamine represents a specific structural challenge in mass spectrometry. As a phenoxyalkylamine, it shares a scaffold with anti-arrhythmic drugs (like Mexiletine) and specific agrochemicals. Its fragmentation pattern is dictated by the competition between the nitrogen-directed alpha-cleavage and the inductive stabilization of the dichlorophenoxy ring.

This guide provides a predictive mechanistic analysis comparing this specific regioisomer against its pharmacological analogs, establishing a protocol for unambiguous identification.

Key Spectral Characteristics (EI, 70 eV)

Feature	m/z Value(s)	Origin	Diagnostic Utility
Molecular Ion ()	220 / 222 / 224		Confirms dichloro pattern (9:6:1 intensity).
Base Peak	30		Primary Diagnostic: Distinguishes "2-phenoxy-1-amine" from "1-phenoxy-2-amine" (Mexiletine type).
Phenoxy Fragment	161 / 163 / 165		Confirms the 2,5-dichloro substitution pattern.
Phenol Radical	162 / 164 / 166		Result of H-rearrangement (McLafferty-like).

Structural Context & Isomeric Differentiation

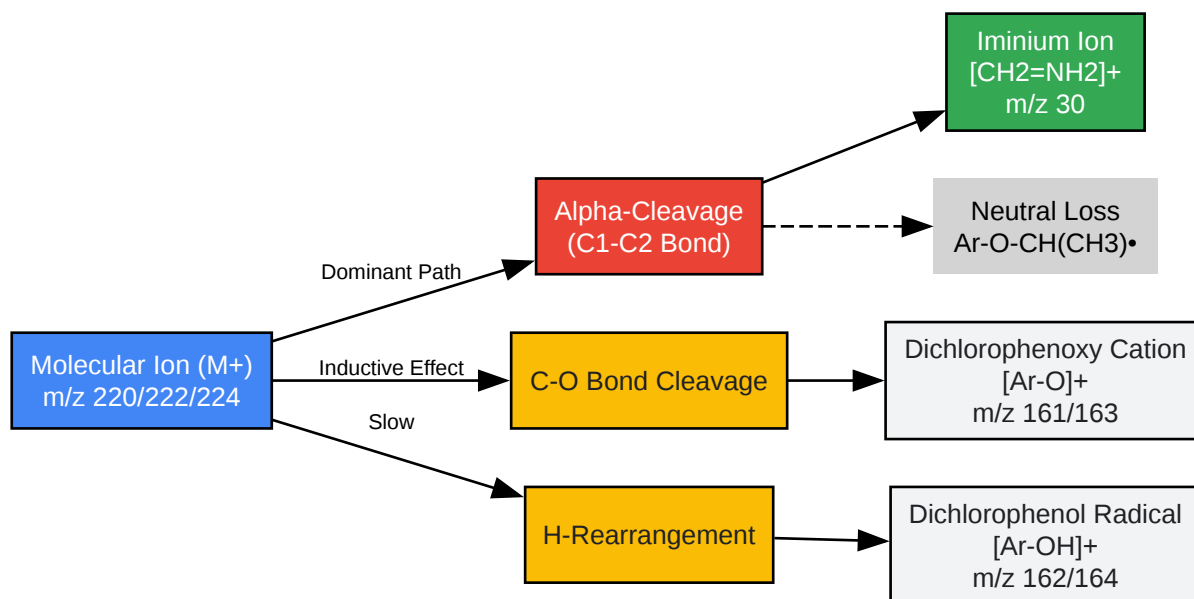
The name "**2-(2,5-Dichloro-phenoxy)-propylamine**" implies a specific regiochemistry that is distinct from the common drug scaffold.

- Target Molecule (Isomer A): 2-(2,5-dichlorophenoxy)propan-1-amine.
 - Structure: The phenoxy group is at C2; the amine is at C1.
 - Base Peak:m/z 30.
- Common Analog (Isomer B - Mexiletine Class): 1-(2,5-dichlorophenoxy)propan-2-amine.
 - Structure: The phenoxy group is at C1; the amine is at C2.
 - Base Peak:m/z 44.

Critical Insight: The shift of the base peak from m/z 44 to m/z 30 is the definitive "smoking gun" for verifying the synthesis of the Target Molecule over its isomer.

Mechanistic Fragmentation Pathways

The following Graphviz diagram visualizes the competitive fragmentation pathways.



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Figure 1: Competitive fragmentation pathways for **2-(2,5-Dichloro-phenoxy)-propylamine**. The amine-driven alpha-cleavage dominates, yielding the m/z 30 base peak.

Detailed Mechanism Analysis

Pathway A: Nitrogen-Directed Alpha-Cleavage (Dominant)

In Electron Ionization (EI), the lone pair on the nitrogen atom has the lowest ionization energy. The radical cation forms at the nitrogen.

- Mechanism: The radical electron on Nitrogen induces homolytic cleavage of the adjacent C-C bond (the C1-C2 bond).
- Product: The charge is retained on the nitrogen fragment, forming a resonance-stabilized iminium ion (

).

- Result: A dominant peak at m/z 30.
 - Note: If this were the Mexiletine isomer (amine at C2), the cleavage would yield at m/z 44.

Pathway B: Ether Cleavage (Diagnostic)

The electronegativity of the oxygen atom and the electron-withdrawing chlorine atoms weaken the alkyl-ether bond.

- Mechanism: Heterolytic cleavage of the O-C(alkyl) bond.
- Product: The 2,5-dichlorophenoxy cation ().
- Result: A characteristic cluster at m/z 161, 163, and 165. The intensity ratio (approx 100:65:10) confirms the presence of two chlorine atoms.

Pathway C: Hydrogen Rearrangement

A radical site on the ether oxygen (formed via initial ionization at Oxygen, though less likely than Nitrogen) can abstract a hydrogen from the propyl chain.

- Product: 2,5-Dichlorophenol radical cation ().
- Result: Peaks at m/z 162/164. This distinguishes the phenol ether from a simple alkyl halide.

Comparative Guide: Alternatives & Analogs

This table compares the target molecule against key alternatives often encountered in drug development screens.

Compound	Structure	Base Peak (m/z)	Key Diagnostic Fragment
Target Molecule	2-(2,5-Cl ₂ -phenoxy)-propylamine	30	161 (Dichlorophenoxy)
Mexiletine Analog	1-(2,5-Cl ₂ -phenoxy)-2-propylamine	44	161 (Dichlorophenoxy)
Mexiletine (Drug)	1-(2,6-Me ₂ -phenoxy)-2-propylamine	58	121 (Dimethylphenoxy)
2,4-D Amine	2,4-Dichlorophenoxy-ethylamine	30	161 (Different Cl pattern)

Analysis:

- Differentiation from Mexiletine: The target molecule lacks the methyl group on the alpha-carbon relative to the amine, shifting the base peak from 44/58 down to 30.
- Differentiation from 2,4-D: The mass spectrum will be very similar to 2,4-D derivatives, but the isotope pattern of the molecular ion and the phenoxy fragment (161) must be carefully checked for 2,5-substitution (often distinguishable by slight retention time differences in GC or subtle "ortho effects" in fragmentation intensity) [1].

Experimental Protocol: Validating the Spectrum

To obtain a reproducible spectrum for this compound, follow this self-validating protocol.

A. Sample Preparation[1][2]

- Solvent: Dissolve 1 mg of sample in 1 mL of Methanol (HPLC grade). Avoid acetone (forms imines).
- Derivatization (Optional but Recommended): If the m/z 30 peak is obscured by solvent cutoff or air leaks (

at 28,

at 32), derivatize with TFA (Trifluoroacetic anhydride).

- Reaction: Add 50

TFAA to dried residue. Incubate 60°C for 20 min.

- New Base Peak: The TFA-derivative will shift the molecular ion by +96 Da and alter the fragmentation, moving the base peak to a higher, cleaner mass range (e.g., m/z 126 for the TFA-aminomethyl fragment).

B. GC-MS Parameters

- Column: DB-5ms or equivalent (30m x 0.25mm).

- Inlet: Splitless mode at 250°C.

- Oven: 60°C (1 min)

20°C/min

300°C.

- Source: EI mode, 70 eV, 230°C.

C. QC Check (Self-Validation)

- Chlorine Isotope Check: Inspect the molecular ion cluster (m/z 220). The M+2 peak (222) must be approximately 65% the height of the M peak (220). If it is 33%, you have a mono-chloro impurity.
- Nitrogen Rule: The molecular weight is even (220), consistent with an odd number of nitrogens (1).

References

- NIST Mass Spectrometry Data Center. (2023). Electron Ionization Mass Spectrum of 2,5-Dichlorophenol.[1] National Institute of Standards and Technology.[1] [\[Link\]](#)

- Context: Used to validate the mass and isotope pattern of the ether-cleavage fragment (m/z 162).
- Sparkman, O. D. (2005). Mass Spectrometry Desk Reference. Global View Publishing.
- McLafferty, F. W., & Tureček, F. (1993). Interpretation of Mass Spectra.[2][3][1][4][5][6][7][8] University Science Books.
 - Context: The foundational text describing the energetics of ether cleavage vs. amine alpha-cleavage.
- PubChem. (2025).[9][10][11] Compound Summary: 2-(2,4-Dichlorophenoxy)propionic acid. [12] National Library of Medicine. [Link]
 - Context: Provides comparative spectral data for the 2,4-dichloro analog to establish baseline expect

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Sources

- 1. Phenol, 2,5-dichloro- [webbook.nist.gov]
- 2. pdf.benchchem.com [pdf.benchchem.com]
- 3. benchchem.com [benchchem.com]
- 4. chem.libretexts.org [chem.libretexts.org]
- 5. m.youtube.com [m.youtube.com]
- 6. chemguide.co.uk [chemguide.co.uk]
- 7. m.youtube.com [m.youtube.com]
- 8. chemguide.co.uk [chemguide.co.uk]
- 9. 2-(4-(2,4-Dichlorophenoxy)phenoxy)propionic acid | C₁₅H₁₂Cl₂O₄ | CID 38687 - PubChem [pubchem.ncbi.nlm.nih.gov]

- [10. 2,5-Dichlorophenoxyacetic acid | C₈H₆Cl₂O₃ | CID 68492 - PubChem](#)
[\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- [11. 2,5-Dichlorobenzophenone | C₁₃H₈Cl₂O | CID 458188 - PubChem](#)
[\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- [12. spectrabase.com \[spectrabase.com\]](#)
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